

Proper Disposal of 3-Aminodibenzofuran: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 3-Aminodibenzofuran

Cat. No.: B1200821

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **3-Aminodibenzofuran** (CAS No. 4106-66-5), a chemical compound utilized in pharmaceutical research. Adherence to these procedures is critical to ensure personnel safety and environmental compliance.

Hazard Profile and Safety Overview

3-Aminodibenzofuran is classified as harmful if swallowed and is an irritant.^{[1][2]} All handling and disposal procedures must be conducted in accordance with the safety data sheet (SDS) and local hazardous waste regulations. Personnel must wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a laboratory coat, at all times when handling this chemical.

Quantitative Data Summary

The following table summarizes key quantitative data for **3-Aminodibenzofuran**, relevant to its safe handling and disposal.

Property	Value	Source
CAS Number	4106-66-5	[1][2]
Molecular Formula	C ₁₂ H ₉ NO	[1]
Molecular Weight	183.21 g/mol	[2]
Melting Point	94°C	[1]
Boiling Point	~316.88°C (estimated)	[1]
Flash Point	177°C	[1]
GHS Hazard Statement	H302: Harmful if swallowed	[2]
GHS Precautionary Statement (Disposal)	P501: Dispose of contents/container to an approved waste disposal plant	[2]

Experimental Protocols: Spill and Waste Management

a. Spill Cleanup Protocol

In the event of a small spill, follow these steps:

- **Evacuate and Ventilate:** Immediately alert others in the vicinity and ensure the area is well-ventilated.
- **Don PPE:** Wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat.
- **Containment:** For liquid spills, use an inert absorbent material to contain the spill. For solid spills, carefully sweep up the material to avoid generating dust.
- **Collection:** Place the absorbed or swept-up material into a suitable, labeled container for hazardous waste.

- Decontamination: Clean the spill area with an appropriate solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.
- Disposal: Dispose of the sealed waste container according to the hazardous waste disposal procedures outlined below.

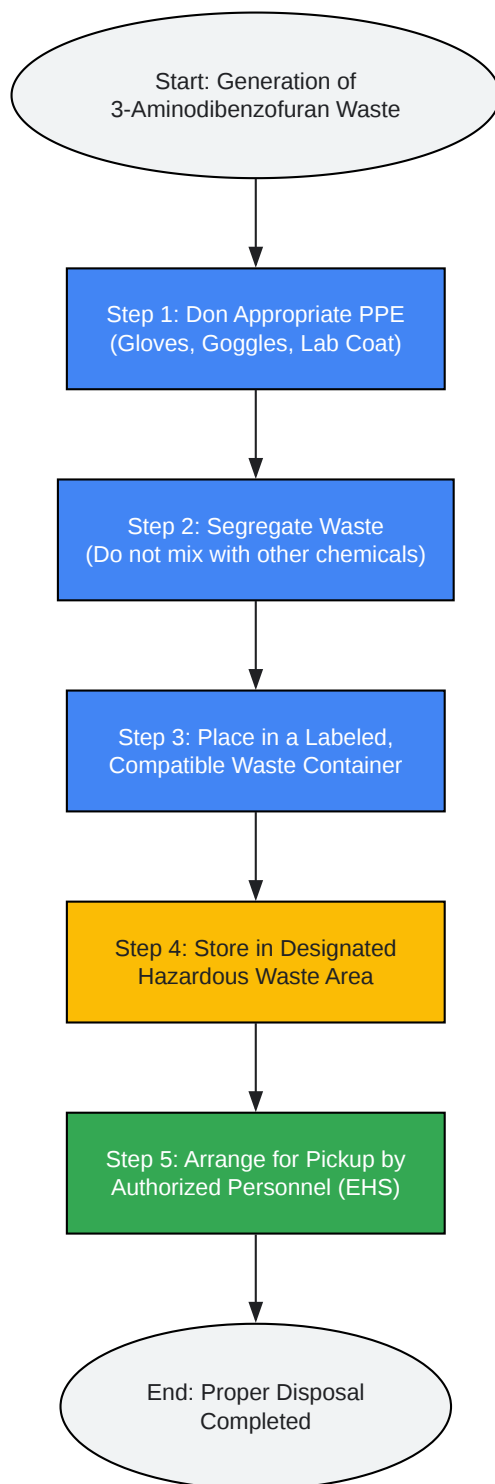
b. Waste Disposal Protocol

Unused or contaminated **3-Aminodibenzofuran** must be disposed of as hazardous chemical waste. Do not discharge down the drain or mix with general refuse.^{[3][4]}

- Waste Identification and Segregation:
 - Clearly label the waste container as "Hazardous Waste: **3-Aminodibenzofuran**".
 - Do not mix with other waste streams to avoid incompatible chemical reactions.
- Containerization:
 - Use a chemically compatible, leak-proof container with a secure lid. The original container is often a suitable choice.
 - Ensure the exterior of the container is clean and free of contamination.
- Storage:
 - Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
 - Keep away from incompatible materials, such as strong oxidizing agents.^[4]
- Disposal Request:
 - Arrange for collection by a licensed hazardous waste disposal company or your institution's environmental health and safety (EHS) department.
 - Complete all necessary waste disposal paperwork, accurately identifying the contents of the container.

Logical Workflow for Disposal

The following diagram illustrates the step-by-step process for the proper disposal of **3-Aminodibenzofuran** waste.



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Caption: Disposal Workflow for **3-Aminodibenzofuran**

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